

Safeguarding Your Research: A Comprehensive Guide to Handling Monomethyl Adipate

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Compound of Interest

Compound Name: Monomethyl adipate

Cat. No.: B1677414

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Monomethyl adipate**, including detailed operational and disposal plans to support your critical work.

Chemical Identifier:

- Name: **Monomethyl adipate**
- Synonyms: Methyl adipate, Adipic acid monomethyl ester, Monomethyl hexanedioate[1][2]
- CAS Number: 627-91-8[1]

Hazard Identification and Safety Precautions

Monomethyl adipate is classified as a hazardous chemical that can cause skin and serious eye irritation, as well as respiratory irritation.[1][3][4] Adherence to strict safety protocols is crucial to mitigate risks.

Signal Word: Warning[1][3][4]

Hazard Statements:

- Causes skin irritation.[1][3][4]

- Causes serious eye irritation.[1][3][4]
- May cause respiratory irritation.[1][3]

Precautionary Measures:

- Prevention: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1] Wash face, hands, and any exposed skin thoroughly after handling.[1] Use only outdoors or in a well-ventilated area.[1] Wear protective gloves, protective clothing, eye protection, and face protection.[1][3][4]
- Storage: Store in a well-ventilated, dry, and cool place.[1][2] Keep the container tightly closed and store locked up.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[1][5]

Incompatible Materials:

- Bases[1]
- Reducing agents[1]
- Oxidizing agents[2]

Quantitative Data Summary

For quick reference, the following tables summarize the key quantitative data for **Monomethyl adipate**.

Physical and Chemical Properties	Value	Reference(s)
Molecular Formula	C7H12O4	[6]
Molecular Weight	160.17 g/mol	[6]
Appearance	Colorless liquid	[2][6]
Melting Point	7-9 °C	[6][7]
Boiling Point	162 °C / 10 mmHg	[7]
Flash Point	> 109 °C / > 228.2 °F	[1]
Specific Gravity	1.12 (20/20)	
Refractive Index	1.441	[7]

Health and Safety Data	Information	Reference(s)
Skin Corrosion/Irritation	Category 2	[1][3]
Serious Eye Damage/Irritation	Category 2	[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[1][3]

Operational Plan for Safe Handling

Follow this step-by-step guide for the safe handling of **Monomethyl adipate** in a laboratory setting.

1. Preparation:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3]
- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Assemble all necessary Personal Protective Equipment (PPE).

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[3][8] A face shield may be necessary if there is a splash potential.[9]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[2][9]
- Body Protection: Wear a lab coat or long-sleeved clothing.[3] For larger quantities or increased splash risk, consider a chemical-resistant apron or coveralls.[10]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required.[1][3] For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]

3. Handling Procedure:

- Do not get in eyes, on skin, or on clothing.[1]
- Avoid inhalation of vapors or mists.[1]
- Avoid ingestion.[1]
- Keep the container tightly closed when not in use.[1][2]

4. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][4]
- Remove and wash contaminated clothing before reuse.[1][4]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician. If not breathing, give artificial respiration.	[1][2][8]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice/attention.	[1][2][4]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1][2][3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Get medical aid.	[1][2]

Disposal Plan

Proper disposal of **Monomethyl adipate** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Monomethyl adipate** and any materials used for spill cleanup (e.g., inert absorbent material) in a suitable, closed, and clearly labeled container.[\[1\]](#)[\[11\]](#)

2. Spill Cleanup:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[\[1\]](#)
- Soak up the spill with an inert absorbent material.[\[1\]](#)[\[3\]](#)
- Collect the absorbed material into a suitable container for disposal.[\[1\]](#)

3. Disposal Method:

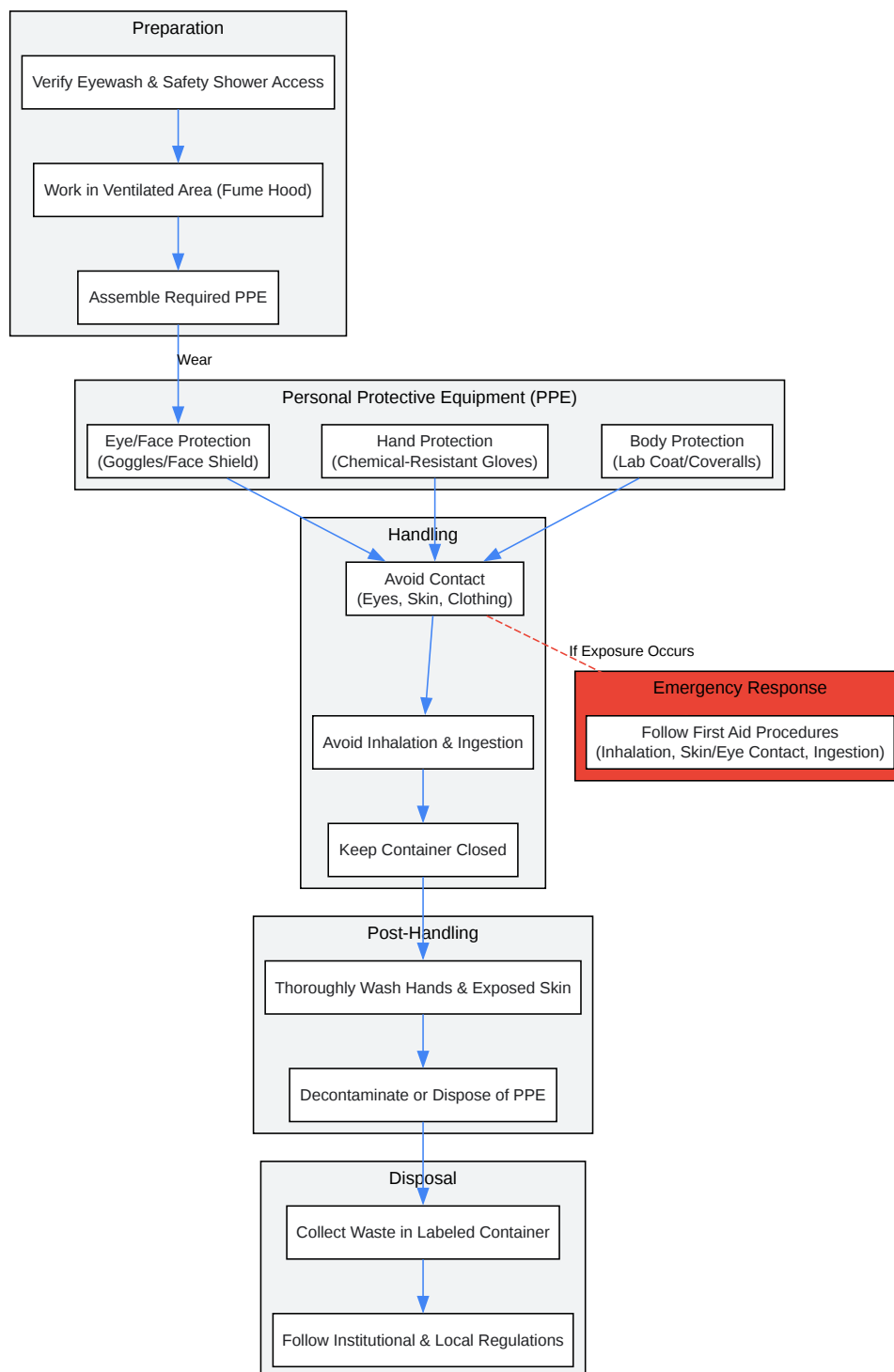
- Dispose of the waste at an approved waste disposal plant.[\[1\]](#)
- Do not empty into drains.[\[1\]](#)
- Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)

Experimental Protocols

The safety data sheets and chemical handling guides reviewed for this document do not contain specific experimental protocols. The operational plan provided is based on established best practices for handling laboratory chemicals with similar hazard profiles. Researchers should always develop and follow specific, risk-assessed protocols for their individual experiments involving **Monomethyl adipate**.

Workflow for Safe Handling of Monomethyl Adipate

Safe Handling Workflow for Monomethyl Adipate



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Caption: Workflow for the safe handling of **Monomethyl adipate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.fr [fishersci.fr]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Monomethyl adipate|MSDS [dcchemicals.com]
- 6. haihangchem.com [haihangchem.com]
- 7. Monomethyl adipate | 627-91-8 [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. americanchemistry.com [americanchemistry.com]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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